

# Technical Profile of 4-Octadecylaniline

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 4-Octadecylaniline

CAS No.: 114235-67-5

Cat. No.: S1488594

Get Quote

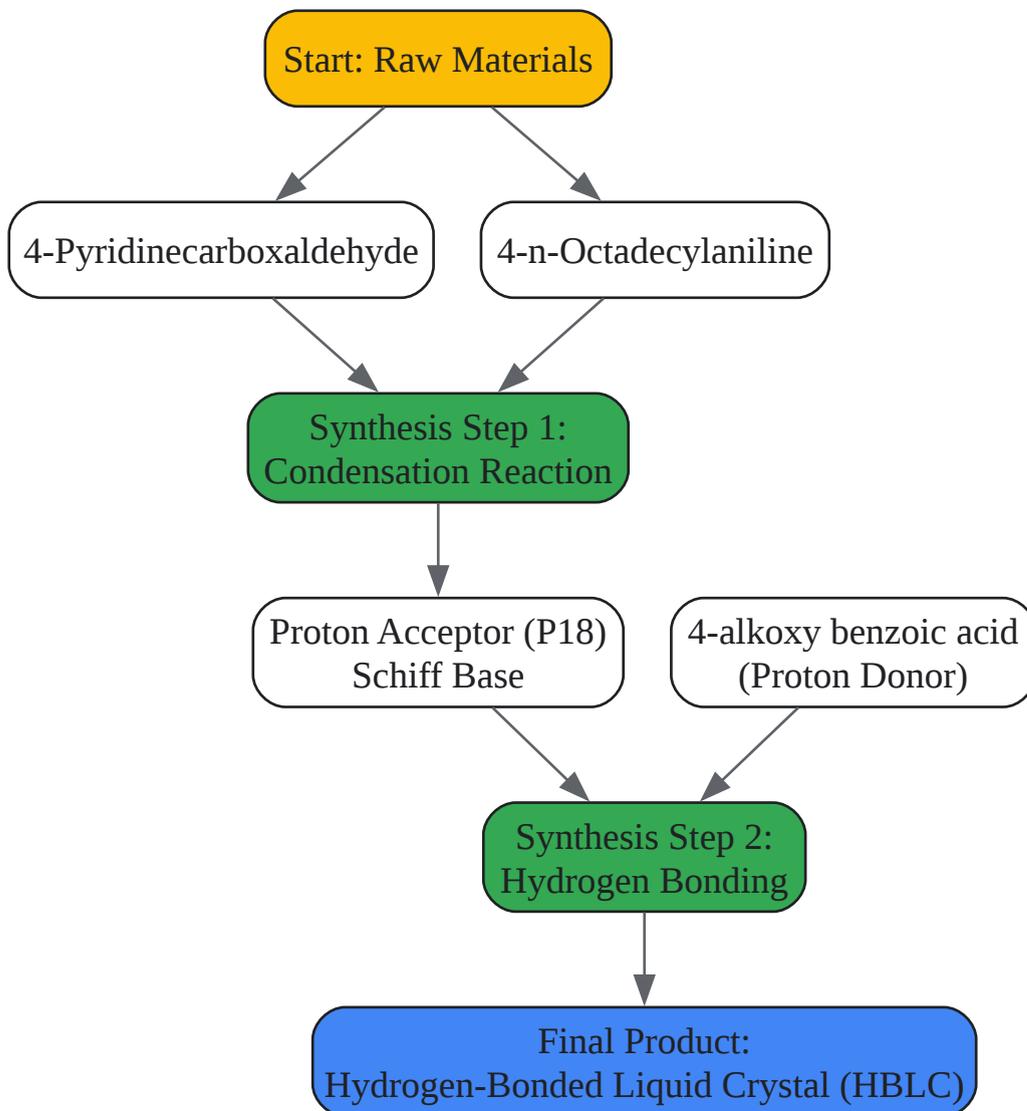
The table below summarizes the core identifier and quantitative physical properties of **4-Octadecylaniline** (CAS No. 114235-67-5) [1] [2] [3].

Property	Value / Description
CAS Registry Number	114235-67-5 [1] [4] [2]
Molecular Formula	C <sub>24</sub> H <sub>43</sub> N [1] [4] [2]
Molecular Weight	345.6 g/mol [1] [4] [2]
Density	0.889 ± 0.06 g/cm <sup>3</sup> (Predicted) [1] [2] [5]
Melting Point	59-63 °C (lit.) [1] [2] [5]
Boiling Point	240-245 °C at 0.4 mmHg (lit.) [1] [2] [5]
pKa	4.95 ± 0.10 (Predicted) [1] [2] [3]
LogP (Octanol-Water)	8.654 (Predicted) [2] [3]
Flash Point	196.4°C [2] [3]
Vapor Pressure	9.95 × 10 <sup>-9</sup> mmHg at 25°C [3]

**Description:** **4-Octadecylaniline** is a long-chain alkyl-substituted aniline derivative. Its structure features a hydrophobic octadecyl group attached to an aromatic amine, imparting surfactant-like properties [2]. This amphiphilic nature makes it useful in interfacial applications, as a precursor for specialized dyes and liquid crystals, and as a building block for surface-modifying agents [2].

## Synthetic Application in Material Science

A prominent and recent application of **4-Octadecylaniline** is as a precursor in the synthesis of advanced hydrogen-bonded liquid crystal (HBLC) supramolecular systems [6]. The following diagram illustrates this two-step synthesis workflow.



Click to download full resolution via product page

### Detailed Experimental Protocol [6]:

- **Step 1: Synthesis of the Proton Acceptor (P18)**

- **Reaction:** An equimolar (1:1) mixture of 4-pyridinecarboxaldehyde and 4-n-octadecylaniline is refluxed in ethanol for 6–7 hours.
- **Mechanism:** This is a condensation reaction forming a Schiff base (–HC=N–).
- **Workup:** The resultant product is filtered and recrystallized from ethyl acetate.
- **Characterization:** The product is validated by its melting point (72 °C, 345 K) and characterized by IR, <sup>1</sup>H NMR, and <sup>13</sup>C NMR spectroscopy.

- **Step 2: Preparation of the Hydrogen-Bonded Complex**

- **Reaction:** The proton acceptor (P18) and a substituted 4-alkoxy benzoic acid (proton donor) are combined in a 1:1 ratio using tetrahydrofuran (THF) as the solvent and refluxed for 1 hour.
- **Mechanism:** Formation of supramolecular complex via hydrogen bonding between the pyridine ring of P18 and the carboxylic acid group.
- **Workup:** The solvent is evaporated to yield the final HBLC supramolecule.

**Research Significance:** These novel materials exhibit smectic A mesophases and have potential applications in capacitors, optical filters, and light modulators due to their stimuli-responsive and self-assembling "smart" material properties [6].

## Safety and Handling

The following safety information is based on supplier-provided data [1] [4] [2]:

- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [2].
- **Precautionary Statements:** P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing) [2].
- **Safety Statements:** S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36 (Wear suitable protective clothing) [3].

*Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. 4-OCTADECYLANILINE 97 | 114235-67-5 [chemicalbook.com]
2. Cas no 114235-67-5 (4-n-Octadecylaniline) [chem960.com]
3. 4-Octadecylaniline [lookchem.com]
4. 4-OCTADECYLANILINE 97 | 114235-67-5 [chemicalbook.com]
5. 4-Octadecylaniline , 97% , 114235-67-5 [cookechem.com]
6. New hydrogen-bonded liquid crystal supramolecular systems [link.springer.com]

To cite this document: Smolecule. [Technical Profile of 4-Octadecylaniline]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1488594#4-octadecylaniline-density-0-889-g-cm>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)